

Synthesis and Preparation of Anhydrous Gallium(III) Bromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gallium(III) bromide

Cat. No.: B077593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and preparation of anhydrous **Gallium(III) bromide** (GaBr_3). **Gallium(III) bromide** is a versatile Lewis acid catalyst used in various organic transformations. Its preparation in an anhydrous form is critical for its reactivity and the success of subsequent applications. This document outlines the established method of direct synthesis from elemental gallium and bromine, detailing the experimental protocol, purification, and handling procedures.

Physical and Chemical Properties

Anhydrous **Gallium(III) bromide** is a white, crystalline, and hygroscopic solid.^{[1][2][3]} It is crucial to handle the compound in a moisture-free environment as it reacts exothermically with water.^[1] In the solid state, it primarily exists as a dimer, Ga_2Br_6 .^[1] Key quantitative data for **Gallium(III) bromide** are summarized in the table below.

Property	Value	References
Molar Mass	309.435 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	121.5 °C	[1]
Boiling Point	279 °C	
Density	3.69 g/cm ³	[1]
Gallium Content (Calc.)	22.53%	[4]
Gallium Content (Found)	22.43%	[4]
Bromine Content (Calc.)	77.47%	[4]
Bromine Content (Found)	77.31%	[4]

Synthesis of Anhydrous Gallium(III) Bromide

The most direct and established method for the preparation of anhydrous **Gallium(III) bromide** is the direct combination of the elements in a vacuum.[1][4] This method, while straightforward, requires careful attention to the exclusion of air and moisture to ensure the purity of the final product.

Experimental Protocol

This protocol is adapted from the method described by Johnson and Parsons in the Journal of the American Chemical Society.[4]

Materials:

- High-purity metallic gallium
- Bromine, dried over phosphorus pentoxide
- Apparatus for reaction under vacuum (as depicted in the workflow diagram)

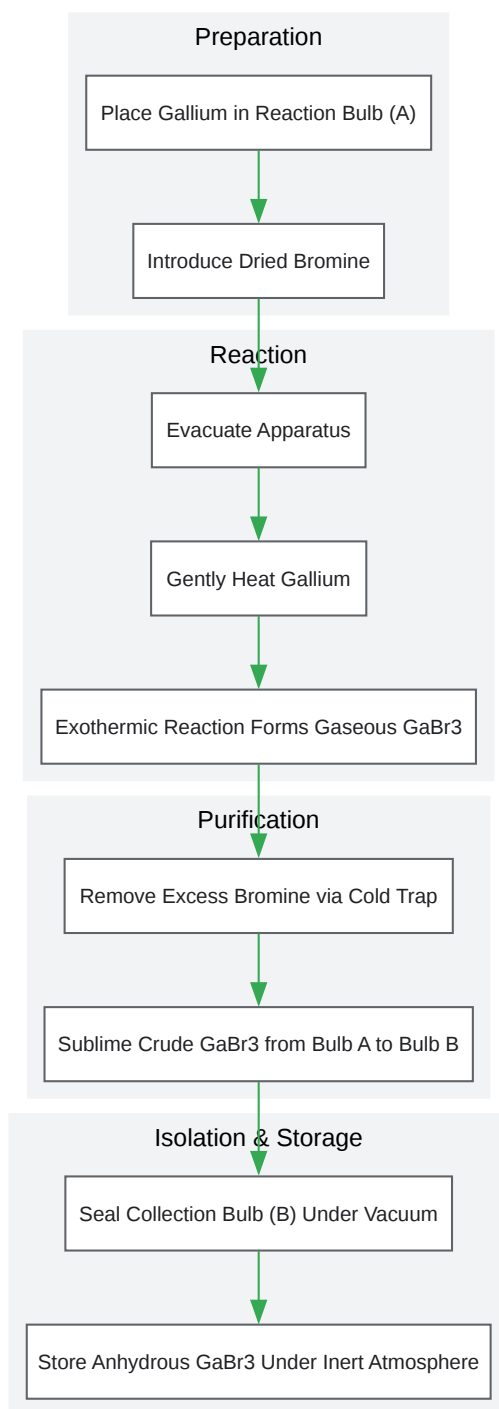
Procedure:

- **Apparatus Preparation:** A specialized glass apparatus is required, consisting of two bulbs connected by a tube. The first bulb (A) will contain the metallic gallium, and the second bulb (B) will be used for the distillation and collection of the product. The entire apparatus must be thoroughly cleaned and dried.
- **Reactant Preparation:**
 - A known quantity of high-purity metallic gallium is placed into the first bulb (A) of the apparatus.
 - A stoichiometric excess of dried bromine is introduced into the apparatus.
- **Reaction:**
 - The apparatus is evacuated to remove air and any residual moisture.
 - The gallium in bulb A is gently heated. The reaction with bromine is exothermic and will proceed readily.
 - The **Gallium(III) bromide** forms as a gas and will sublime and crystallize in the cooler parts of the apparatus.
- **Purification:**
 - After the initial reaction is complete, any unreacted bromine is removed by cooling a portion of the apparatus with a cold bath (e.g., dry ice/acetone) to condense the bromine, which can then be sealed off.
 - The crude **Gallium(III) bromide** is then purified by sublimation. The bulb containing the crude product (A) is heated, and the purified **Gallium(III) bromide** sublimates and condenses in the clean, cooler collection bulb (B).
- **Product Isolation and Storage:**
 - Once the sublimation is complete, the collection bulb (B) containing the pure, white crystalline **Gallium(III) bromide** is sealed off under vacuum.

- The anhydrous **Gallium(III) bromide** should be stored in a sealed container under an inert atmosphere (e.g., nitrogen or argon) in a desiccator to prevent decomposition due to moisture.

Experimental Workflow

Workflow for the Synthesis of Anhydrous Gallium(III) Bromide

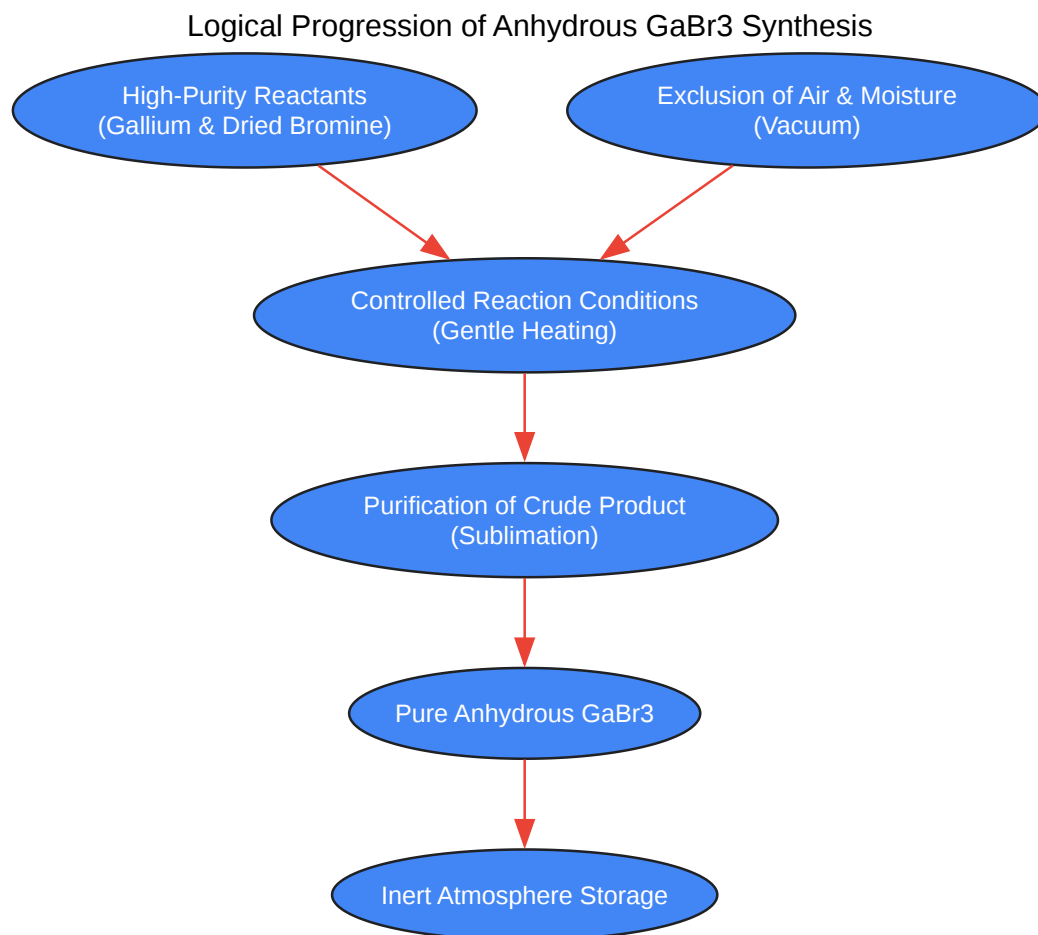
[Click to download full resolution via product page](#)Caption: Workflow for the Synthesis of Anhydrous **Gallium(III) Bromide**.

Safety and Handling

Anhydrous **Gallium(III) bromide** is a corrosive material that can cause severe skin burns and eye damage.[2] It reacts violently with water, releasing heat. Therefore, all handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn.[2] In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention. Due to its hygroscopic nature, it should be stored in a tightly sealed container under an inert atmosphere.[2]

Logical Relationship of Synthesis Steps

The synthesis of anhydrous **Gallium(III) bromide** follows a logical progression from reactant preparation to final product isolation, with each step being critical for the purity and yield of the final product. The relationship between these steps is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Logical Progression of Anhydrous GaBr₃ Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gallium(III) bromide - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. Gallium (III) Bromide, anhydrous - ProChem, Inc. [prochemonline.com]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Synthesis and Preparation of Anhydrous Gallium(III) Bromide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077593#synthesis-and-preparation-of-anhydrous-gallium-iii-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com